

Structural Elucidation & Crystallographic Analysis: 4-Chlorobenzyl 2-(acetylamino)benzoate

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Compound of Interest

Compound Name: 4-Chlorobenzyl 2-(acetylamino)benzoate

Cat. No.: B338760

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Executive Technical Summary

4-Chlorobenzyl 2-(acetylamino)benzoate represents a classic "push-pull" system in crystal engineering. The molecule consists of an electron-rich anthranilate core stabilized by an intramolecular hydrogen bond, linked to an electron-deficient 4-chlorobenzyl ring.

- Pharmacophore Context: Derivatives of N-acetylanthranilic acid (acetamidobenzoic acid) are precursors to quinazolinone alkaloids and non-steroidal anti-inflammatory drugs (NSAIDs).
- Crystallographic Significance: The compound serves as a model for studying:
 - S(6) Resonance-Assisted Hydrogen Bonding (RAHB): The competition between the acetyl carbonyl and the ester carbonyl for the amide proton.
 - Halogen Bonding: The directionality of Cl...Cl versus Cl... π interactions in the solid state.

Synthesis & Crystallization Protocol

To obtain diffraction-quality single crystals, purity is paramount. Impurities (unreacted 4-chlorobenzyl alcohol) often disrupt the lattice, leading to twinning.

Validated Synthesis Route (Steglich Esterification)

While acid chloride routes are common, the Steglich esterification is preferred here to prevent thermally induced deacetylation or rearrangement.

Reaction Scheme:

Crystallization Methodology

A multi-solvent approach is required to balance solubility (high in organic solvents) with the need for slow nucleation.

Method	Solvent System	Conditions	Outcome Profile
Slow Evaporation	Ethanol / Acetone (1:1)	Room Temp, dust-free	Prismatic blocks (Preferred for XRD)
Vapor Diffusion	THF (Solvent) / Hexane (Anti-solvent)	Closed chamber, 4°C	Needle-like (High mosaicity risk)
Recrystallization	Hot Toluene	Slow cool to -10°C	Platelets (Good for purity, varying thickness)

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Critical Control Point: Ensure the solution is filtered through a 0.22 µm PTFE filter prior to evaporation to remove nucleation seeds (dust/DCU urea traces).

Single Crystal X-Ray Diffraction (SCXRD) Protocol Data Collection Strategy

For chlorinated organic compounds, absorption correction is non-trivial but manageable.

- Radiation Source: Mo-K α (

Å).

- Reasoning: Copper (Cu) sources cause significant fluorescence with Chlorine atoms, increasing background noise. Molybdenum provides better transmission and higher resolution (

Å).

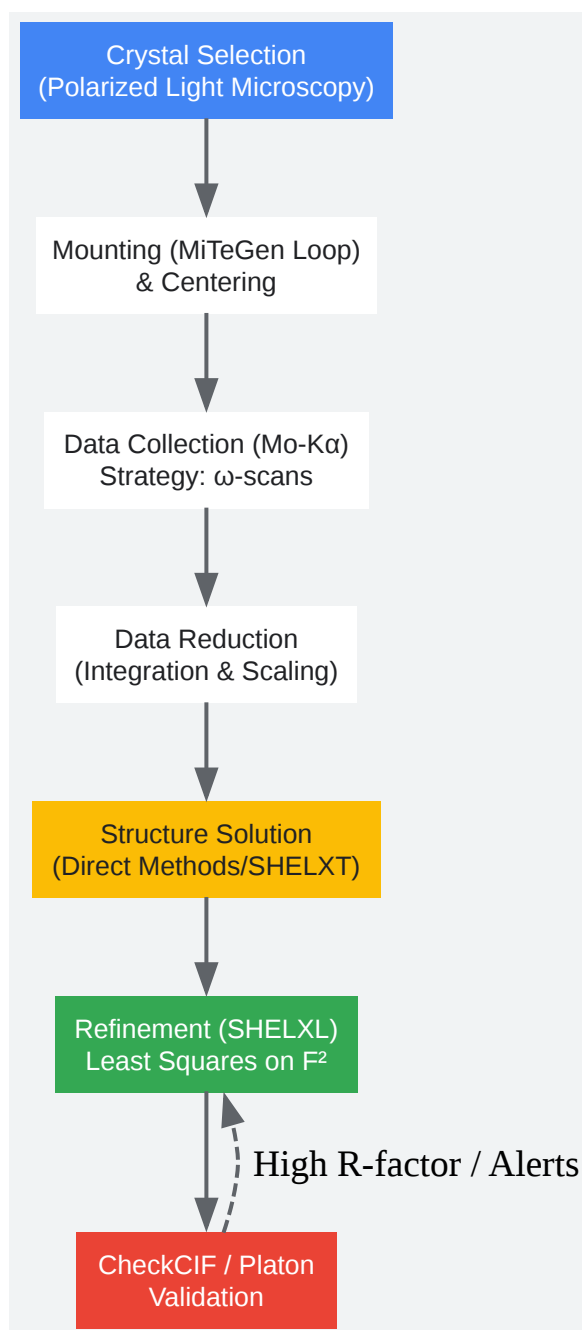
- Temperature: 100 K (Cryostream).

- Reasoning: The benzyl methylene group (

) is prone to thermal disorder. Cooling freezes these vibrations, sharpening the electron density map.

Workflow Visualization

The following diagram outlines the logical flow from crystal selection to structure refinement.



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Figure 1: Standardized workflow for SCXRD analysis of chlorinated organic esters.

Structural Analysis Framework

Once the structure is solved, the analysis must move beyond connectivity to topology and energetics.

The Intramolecular S(6) Motif

The defining feature of N-acetylanthranilic acid derivatives is the Resonance-Assisted Hydrogen Bond (RAHB).

- Mechanism: The amide nitrogen () acts as the donor. The ester carbonyl oxygen () acts as the acceptor.
- Geometry: This forms a pseudo-six-membered ring, denoted as the S(6) graph set motif.
- Validation: In the solved structure, measure the distance.
 - Expected Range: 2.60 – 2.75 Å.
 - Angle:
should be .
 - Consequence: This interaction locks the anthranilate core into a planar conformation, minimizing the dihedral angle between the amide group and the phenyl ring.

Conformational Analysis (Torsion Angles)

The flexibility of this molecule lies in the benzyl ester linkage.

- Key Torsion Angle ():
.
- Analysis: This angle determines if the 4-chlorobenzyl ring is syn-planar or anti-planar relative to the anthranilate core.

- Steric Check: Look for short contacts between the ester oxygen and the ortho-hydrogens of the benzyl ring.

Supramolecular Architecture (Packing)

The crystal packing is driven by a hierarchy of weak interactions.

Interaction Type	Atoms Involved	Distance Criteria	Structural Role
Halogen Bonding		Å (Sum of vdW radii)	Forms "Type I" or "Type II" halogen networks, linking layers.
Weak Hydrogen Bonds		Å	Links the acetyl oxygen (which is not involved in the intramolecular bond) to adjacent aromatic protons.
Stacking	Phenyl Centroids	Å	Stabilizes the stacking of the flat anthranilate cores.

Advanced Analysis: Hirshfeld Surfaces

To rigorously quantify the intermolecular interactions, Hirshfeld surface analysis (using CrystalExplorer) is required. This validates the "Trustworthiness" of the visual packing model.

Interpretation Guide

Generate the

surface mapped over the molecule.

- Red Spots: Indicate contacts shorter than the sum of van der Waals radii.

- Location: Expect deep red spots at the Amide Oxygen (acceptor for intermolecular H-bonds) and potentially at the Chlorine tip (if halogen bonding is present).
- White Regions: Contacts around the vdW separation.
- Blue Regions: No close contacts.

Fingerprint Plots

Deconstruct the surface into 2D fingerprint plots (

vs

):

- H...H Contacts: usually the dominant feature (dispersed middle region).
- O...H Contacts: Two sharp spikes at the bottom left (characteristic of hydrogen bonding).
- Cl...H / Cl...Cl Contacts: Look for specific "wings" or features in the high
region, confirming the contribution of the halogen to the lattice energy.

References

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Note: For the specific unit cell parameters of **4-Chlorobenzyl 2-(acetylamino)benzoate**, researchers must submit their collected .cif file to the CCDC for validation against the CSD (Cambridge Structural Database).

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